

An In-depth Technical Guide to Benzyltrimethylammonium Iodide (CAS: 4525-46-6)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyltrimethylammonium iodide*

Cat. No.: *B1210621*

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Abstract

Benzyltrimethylammonium iodide (BTAI), with the CAS number 4525-46-6, is a quaternary ammonium salt that serves as a versatile compound in various chemical and technological applications. Its primary utility lies in its function as a phase-transfer catalyst, facilitating reactions between reactants in immiscible phases. This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, applications, and safety information for **Benzyltrimethylammonium iodide**. The document includes detailed experimental protocols, quantitative data presented in tabular format, and visualizations of key processes to support researchers and professionals in its effective and safe utilization. While its role in organic synthesis is well-documented, its specific interactions with biological signaling pathways remain an area with limited publicly available information.

Chemical and Physical Properties

Benzyltrimethylammonium iodide is a white to off-white crystalline powder.^[1] It is soluble in water and alcohol and is known to be hygroscopic, with a tendency to turn yellow upon exposure to light or air.^[2] A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **Benzyltrimethylammonium Iodide**

Property	Value	Reference(s)
CAS Number	4525-46-6	[1]
Molecular Formula	C ₁₀ H ₁₆ IN	[1][3]
Molecular Weight	277.14 g/mol	[1][4]
Appearance	White to off-white crystalline powder	[1][5]
Melting Point	178-179 °C	[1][6]
Synonyms	N,N,N-trimethyl(phenyl)methanaminium iodide, Benzyldimethylamine methiodide, Trimethylbenzylammonium iodide	[5][7]
Solubility	Soluble in water and alcohol	[2]

Synthesis

The synthesis of **Benzyltrimethylammonium iodide** is typically achieved through the quaternization of N,N-dimethylbenzylamine with methyl iodide.

Experimental Protocol: Synthesis of Benzyltrimethylammonium Iodide

This protocol is adapted from a procedure published in Organic Syntheses.

Materials:

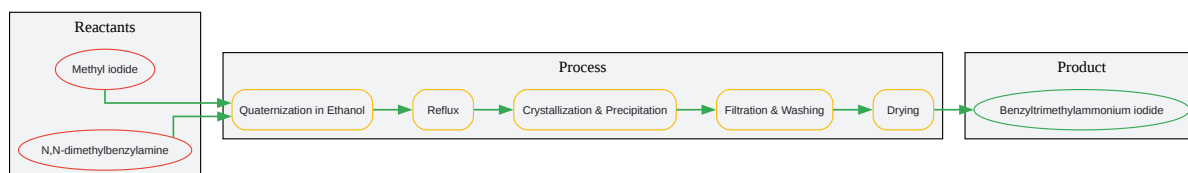
- N,N-dimethylbenzylamine
- Methyl iodide

- Commercial absolute ethanol
- Anhydrous ether

Procedure:

- In a three-necked flask equipped with a dropping funnel, reflux condenser, and a stirrer, dissolve 135 g (1 mole) of N,N-dimethylbenzylamine in 200 ml of commercial absolute ethanol. Protect the openings from atmospheric moisture with drying tubes.
- While stirring the solution rapidly, slowly add 190 g (1.34 moles) of methyl iodide from the dropping funnel at a rate that causes gentle refluxing. The addition should take approximately 30 minutes.
- After the addition is complete, heat the solution to reflux on a steam bath for an additional 30 minutes.
- Transfer the solution to a 2-liter Erlenmeyer flask, rinsing the reaction flask with an additional 25 ml of absolute ethanol.
- Allow the solution to cool to room temperature, during which a significant portion of the product will crystallize.
- Precipitate the remaining product by adding 1 liter of anhydrous ether with stirring.
- Collect the product by suction filtration and wash it with two 100-ml portions of anhydrous ether.
- Dry the resulting **Benzyltrimethylammonium iodide** in the air at room temperature. The expected yield is 260–274 g (94–99%).^[1]

Synthesis Workflow



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A flowchart illustrating the synthesis of **Benzyltrimethylammonium iodide**.

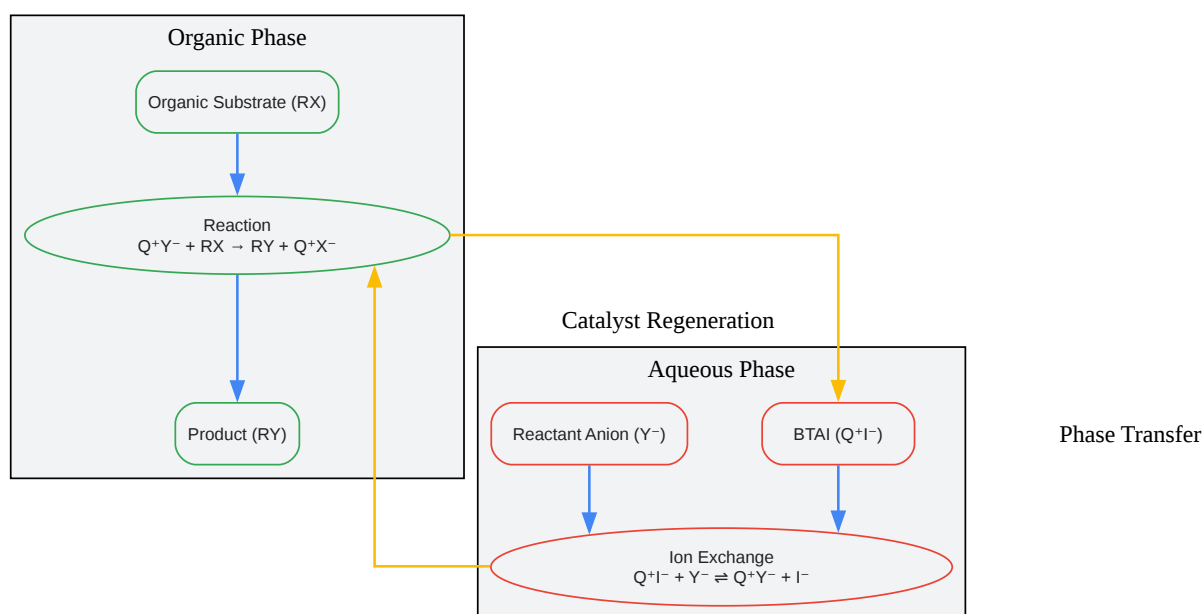
Applications

Phase-Transfer Catalysis

The most prominent application of **Benzyltrimethylammonium iodide** is as a phase-transfer catalyst (PTC). In heterogeneous reaction mixtures, where reactants are in different immiscible phases (e.g., an aqueous phase and an organic phase), the reaction rate is often limited by the slow diffusion of reactants across the phase boundary. A PTC, such as

Benzyltrimethylammonium iodide, facilitates the transfer of a reactant (typically an anion) from the aqueous phase to the organic phase, where the reaction occurs at a much faster rate. [8]

The lipophilic benzyl and methyl groups of the Benzyltrimethylammonium cation allow it to be soluble in the organic phase, while the positive charge on the nitrogen atom allows it to pair with an anion from the aqueous phase. This ion pair is then sufficiently lipophilic to cross the phase boundary into the organic phase, where the "naked" anion is highly reactive.



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The general mechanism of phase-transfer catalysis using BTAI.

Other Applications

- Organic Synthesis: Beyond its role as a PTC, **Benzyltrimethylammonium iodide** is used as a reagent in various organic transformations.[8]
- Electrochemical Sensors: It has been utilized in the development of electrochemical sensors. [8]
- Supporting Electrolyte: In electrochemical studies, it can be used as a supporting electrolyte to increase the conductivity of the solution.

Biological Activity and Toxicology

There is limited specific information available in the public domain regarding the direct interaction of **Benzyltrimethylammonium iodide** with biological signaling pathways. Its use in biological research is noted for studies of cell membrane transport, but detailed mechanisms are not well-documented.[8]

Toxicological data for **Benzyltrimethylammonium iodide** is not readily available. However, data for the closely related compound, Benzyltrimethylammonium chloride, can provide an indication of its potential toxicity.

Table 2: Acute Toxicity Data for Benzyltrimethylammonium Chloride

Species	Route	LD50	Reference
Rat	Oral	250 mg/kg	[8]
Mouse	Oral	1600 mg/kg	[8]

Note: This data is for Benzyltrimethylammonium chloride and should be used as an estimate for the iodide salt with caution.

Safety and Handling

Benzyltrimethylammonium iodide is classified as harmful if swallowed and causes skin and serious eye irritation. It may also cause respiratory irritation.[9] Standard laboratory safety precautions should be followed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area.

GHS Hazard Statements:

- H302: Harmful if swallowed
- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

Conclusion

Benzyltrimethylammonium iodide is a valuable quaternary ammonium salt with significant applications in organic synthesis, primarily as a phase-transfer catalyst. Its synthesis is straightforward, and its chemical and physical properties are well-characterized. While its utility in chemical processes is clear, further research is needed to elucidate its specific roles and mechanisms of action in biological systems and signaling pathways. The information provided in this guide serves as a comprehensive resource for the safe and effective use of **Benzyltrimethylammonium iodide** in a research and development setting.

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